

Mefenidramium Metilsulfate: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Mefenidramium

CAS No.: 29869-74-7

Cat. No.: B16105613

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **Mefenidramium** metilsulfate. The information is curated for researchers, scientists, and professionals in the field of drug development. This document collates available quantitative data, outlines detailed experimental protocols for its characterization, and visualizes its key biological signaling pathways.

Mefenidramium metilsulfate is a quaternary ammonium compound recognized for its therapeutic action as a topical antihistamine.[1][2][3] Its pharmacological profile is primarily characterized by the blockade of histamine H1 receptors, which underlies its utility in mitigating local allergic reactions.[1][3] Additionally, its chemical structure confers anticholinergic properties, leading to the antagonism of muscarinic acetylcholine receptors.[3][4] The permanently charged nature of this molecule is a key feature, suggesting reduced permeability across the blood-brain barrier and predominantly localized peripheral effects.[4]

Core Physicochemical Properties

A summary of the key physicochemical properties of **Mefenidramium** metilsulfate is presented below. This information is crucial for the preparation of stock solutions and formulations for in vitro and in vivo studies.[4]

Property	Value	Source
IUPAC Name	2-benzhydryloxyethyl(trimethyl)azanium;methyl sulfate	[2][5]
CAS Number	4858-60-0	[2][4][5]
Molecular Formula	C ₁₉ H ₂₇ NO ₅ S	[2][4][5]
Molecular Weight	381.5 g/mol	[2][4][5][6]
Appearance	Solid powder	[2][4][6]
Melting Point	135-136 °C	[2]
Topological Polar Surface Area	84 Å ²	[2][5]
Elemental Analysis	C: 59.82%, H: 7.13%, N: 3.67%, O: 20.97%, S: 8.40%	[2]

Spectroscopic Data

Spectroscopic techniques are fundamental for the structural elucidation and confirmation of the identity and purity of **Mefenidramium** metilsulfate.[6]

Spectroscopic Parameter	Expected Value	Source
λ _{max} (in Methanol)	~ 258 nm	[6]
Molar Absorptivity (ε)	Concentration-dependent	[6]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Mefenidramium** metilsulfate are outlined below.

Synthesis via Menshutkin Reaction

The primary synthetic route to **Mefenidramium** metilsulfate is the Menshutkin reaction, which involves the quaternization of a tertiary amine with an alkylating agent.^{[1][2][7]} In this case, 2-(diphenylmethoxy)-N,N-dimethylethanamine is treated with dimethyl sulfate.^{[1][2][7]}

Reaction Scheme:

The synthesis involves the reaction of 2-(diphenylmethoxy)-N,N-dimethylethanamine with dimethyl sulfate. The lone pair of electrons on the nitrogen atom of the tertiary amine attacks the electrophilic methyl group of dimethyl sulfate, forming a new carbon-nitrogen bond and resulting in the quaternary ammonium cation, **Mefenidramium**. The displaced methyl sulfate group acts as the counter-ion.^[2]

General Experimental Protocol:

A general procedure for the N-alkylation of 2-(diphenylmethoxy)-N,N-dimethylethanamine involves dissolving the amine in a suitable polar aprotic solvent, followed by the addition of the alkylating agent (dimethyl sulfate). The reaction mixture is then typically heated to drive the reaction to completion.^[7]

- **Setup:** A round-bottom flask is equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet.
- **Reagents:** The flask is charged with 2-(diphenylmethoxy)-N,N-dimethylethanamine (1.05 eq) and anhydrous acetonitrile.
- **Reaction:** The mixture is stirred and gently heated to 80°C. Dimethyl sulfate (1.0 eq) is added dropwise to the solution. The reaction is monitored for completion.
- **Isolation:** Once the reaction is complete, the flask is cooled to room temperature. Anhydrous diethyl ether is slowly added to the stirred solution until a white precipitate forms. The mixture is then cooled in an ice bath for 30 minutes to maximize precipitation.
- **Purification:** The solid product is collected by vacuum filtration, washed with cold diethyl ether, and dried under vacuum.^[8]

High-Performance Liquid Chromatography (HPLC)

Analysis

The most common analytical method for the quantification of **Mefenidramium** metilsulfate is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.^[9] Due to its ionic nature, an ion-pairing agent is typically added to the mobile phase to improve peak shape and retention time.^[9]

Instrumentation and Chromatographic Conditions:

Parameter	Recommended Condition
HPLC System	Isocratic Pumping System, UV-Vis Detector, Autosampler, Column Oven
Column	X-Bridge C18 (or equivalent), 4.6 x 150 mm, 5 μ m
Mobile Phase	Acetonitrile: Methanol: 0.05M Potassium Dihydrogen Phosphate (20:5:80, v/v/v), pH adjusted to 3.0 ± 0.1 with Orthophosphoric Acid
Flow Rate	1.5 mL/min
Detection Wavelength	235 nm
Injection Volume	20 μ L
Column Temperature	Ambient
Run Time	Approximately 10 minutes

(Adapted from a validated method for a structurally related compound)^[10]

Preparation of Solutions:

- Mobile Phase: Prepare the mobile phase as described in the table. Filter through a 0.45 μ m membrane filter and degas prior to use.^[10]

- **Standard Stock Solution (100 µg/mL):** Accurately weigh about 10 mg of **Mefenidramium** Metilsulfate reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.[10]
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the standard stock solution with the mobile phase to obtain concentrations in the expected linearity range (e.g., 2.0 to 20.0 µg/mL).[10]

UV-Vis Spectroscopy

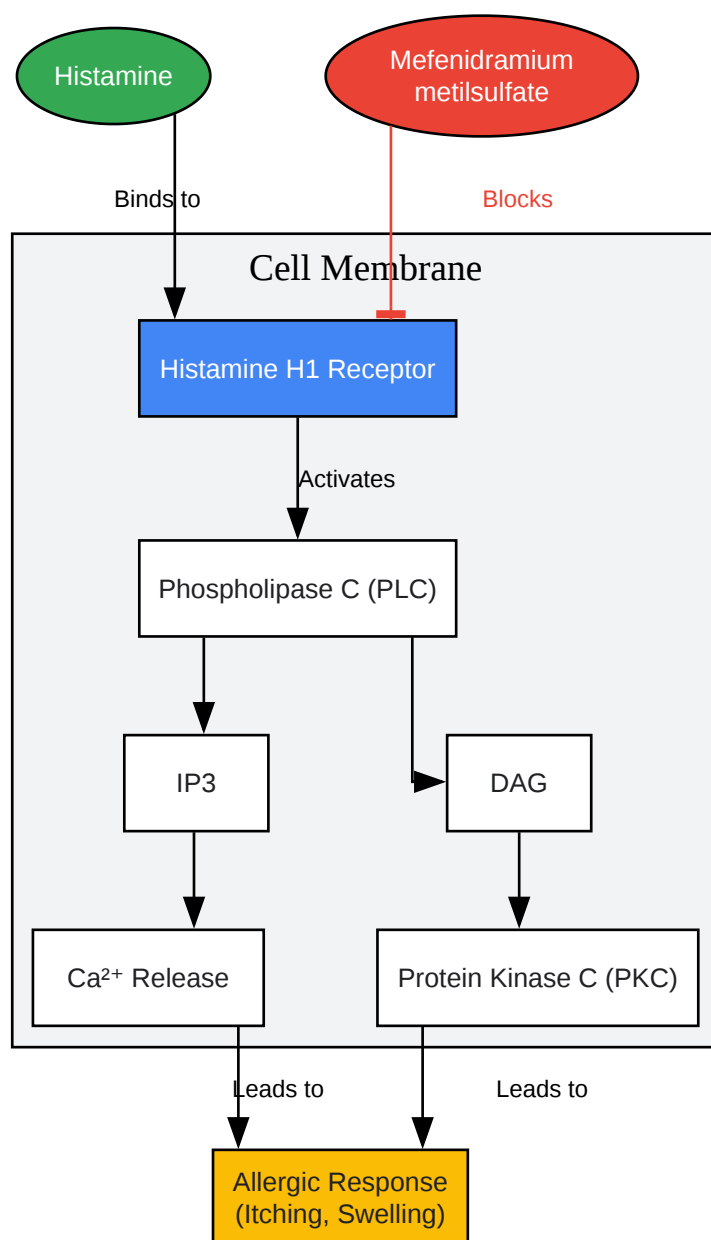
UV-Vis spectroscopy is employed to identify the presence of chromophores within the molecule. The benzhydryl moiety in **Mefenidramium** metilsulfate is the primary chromophore responsible for UV absorption.[6]

Experimental Protocol:

- **Solvent Selection:** Use a UV-grade solvent such as methanol.[6]
- **Sample Preparation:** Prepare a stock solution of **Mefenidramium** metilsulfate of a known concentration (e.g., 1 mg/mL) in the chosen solvent. From the stock solution, prepare a series of dilutions. A typical concentration for λ_{max} determination is in the range of 10-50 µg/mL.[6]
- **Instrumentation:** Use a calibrated double-beam UV-Vis spectrophotometer.[6]
- **Blank Correction:** Use the solvent as a blank to zero the instrument.[6]
- **Spectral Acquisition:** Scan the sample solution over a wavelength range of 200-400 nm.[6]
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}).[6]

Mechanism of Action and Signaling Pathways

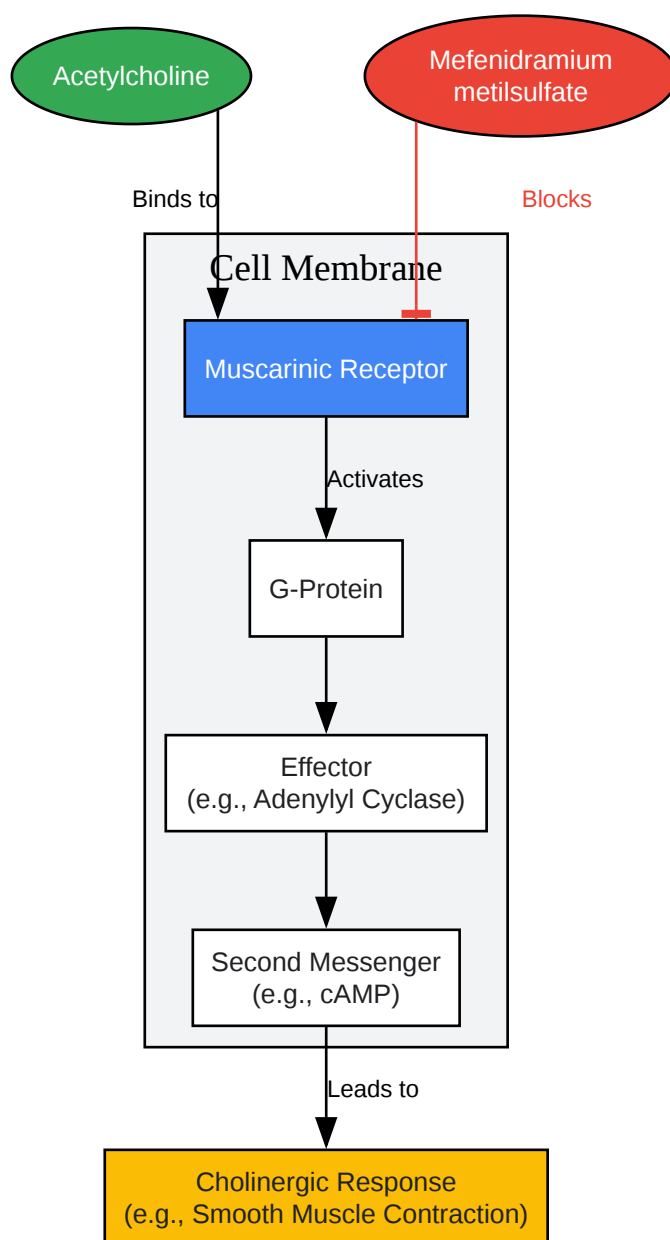
Mefenidramium metilsulfate acts as a competitive antagonist at histamine H1 receptors.[1][3] By binding to these receptors on sensory nerves and small blood vessels in the skin, it prevents histamine from exerting its pro-inflammatory effects.[1][3] This blockade leads to a reduction in itching (pruritus), redness (erythema), and swelling (edema) associated with localized allergic reactions.[1][3]



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Caption: Histamine H1 receptor signaling and its antagonism by **Mefenidramium** metilsulfate.

The quaternary ammonium structure of **Mefenidramium** metilsulfate also contributes to its anticholinergic properties by blocking acetylcholine at muscarinic receptors.[3][4]

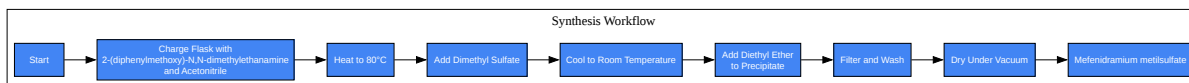


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Caption: Muscarinic receptor signaling and its antagonism by **Mefenidramium** metilsulfate.

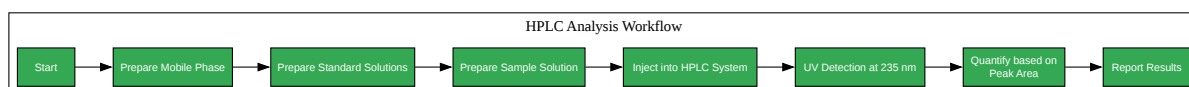
Experimental Workflows

Visual representations of the experimental workflows for the synthesis and analysis of **Mefenidramium** metilsulfate are provided below.



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Caption: Experimental workflow for the synthesis of **Mefenidramium** metilsulfate.



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Caption: Workflow for the HPLC analysis of **Mefenidramium** metilsulfate.

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